

Technical Monograph: 3-Cyanopropane-1-sulfonyl Chloride

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Compound of Interest

Compound Name: 3-Cyanopropane-1-sulfonyl
chloride

CAS No.: 81926-29-6

Cat. No.: B1519217

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Executive Summary

3-Cyanopropane-1-sulfonyl chloride (CAS 81926-29-6) is a specialized aliphatic sulfonyl chloride employed as a high-value building block in drug discovery. Distinguished by its bifunctional architecture, it possesses two electrophilic sites with distinct reactivity profiles: a highly reactive sulfonyl chloride (

) and a latent, modifiable nitrile (

) group.

This guide provides a comprehensive analysis of its molecular structure, validated synthesis protocols, and critical role in the development of sulfonamide-based therapeutics, including Janus Kinase (JAK) inhibitors and glucokinase activators.

Molecular Architecture & Physiochemical Profile

The molecule consists of a three-carbon propyl chain terminating in a sulfonyl chloride group at position 1 and a cyano group at position 3. This specific spacing (

) is critical for avoiding cyclization side-reactions (such as the formation of 5-membered sultams) during subsequent nucleophilic attacks, a common issue with ethyl (

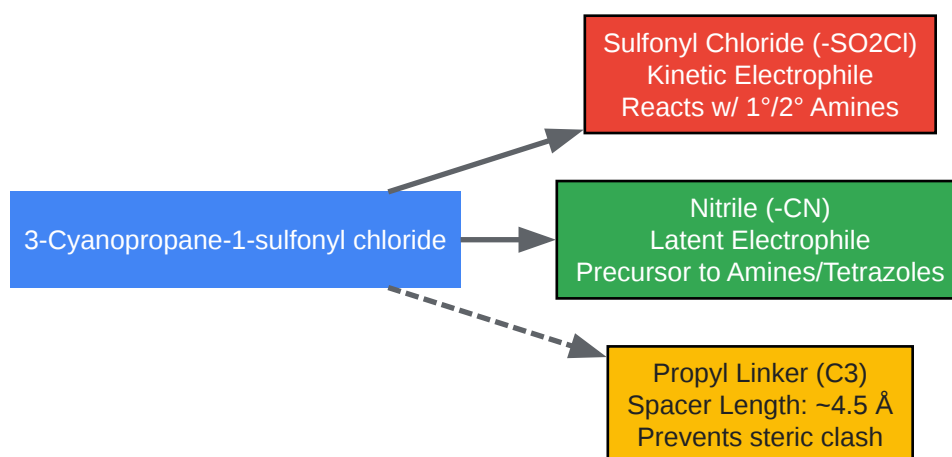
) analogs.

Table 1: Physiochemical Specifications

Property	Specification
IUPAC Name	3-Cyanopropane-1-sulfonyl chloride
CAS Number	81926-29-6
Molecular Formula	
Molecular Weight	167.61 g/mol
Physical State	White to off-white solid or semi-solid (low melting point)
Boiling Point	~114–116 °C (at reduced pressure)
Solubility	Soluble in DCM, THF, EtOAc; reacts with water/alcohols
Stability	Moisture sensitive; store under inert gas (/Ar) at 2–8 °C

Structural Reactivity Map

The molecule's utility stems from its chemoselectivity. The sulfonyl chloride is a "hard" electrophile, reacting rapidly with amines to form stable sulfonamides. The nitrile remains inert under these conditions, serving as a "masked" primary amine (via reduction) or a precursor for heterocycles (e.g., tetrazoles).



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Figure 1: Chemoselective reactivity map highlighting the distinct functional zones of the molecule.

Synthetic Routes & Mechanistic Causality

While direct chlorosulfonation of nitriles is hazardous and low-yielding, the industry-standard protocol utilizes an oxidative chlorination strategy starting from 4-chlorobutyronitrile. This pathway ensures high yield and safety by avoiding the handling of gaseous chlorine in favor of in situ generation or controlled reagents.

Validated Synthesis Protocol

Objective: Synthesis of **3-Cyanopropane-1-sulfonyl chloride** from 4-chlorobutyronitrile.

Prerequisites:

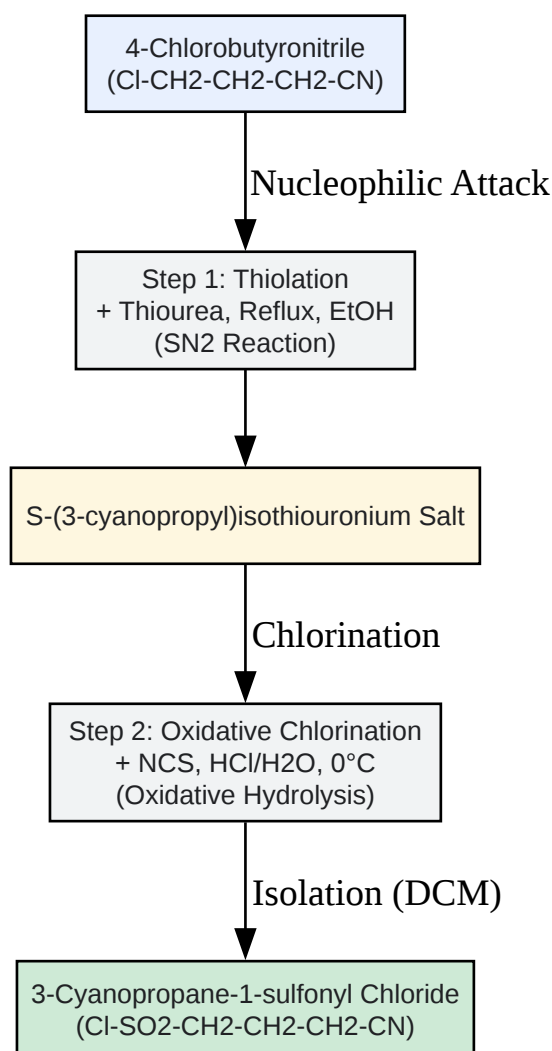
- Precursor: 4-Chlorobutyronitrile (CAS 628-20-6).
- Reagents: Thiourea, N-Chlorosuccinimide (NCS), HCl (2M), Acetonitrile.
- Safety: Fume hood required. Sulfonyl chlorides are lachrymators.

Step-by-Step Methodology:

- Formation of Isothiouronium Salt (S-Alkylation):

- Procedure: Dissolve 4-chlorobutyronitrile (1.0 eq) and thiourea (1.1 eq) in ethanol. Reflux for 12–16 hours.
- Causality: The sulfur atom of thiourea acts as a soft nucleophile, displacing the alkyl chloride via an

mechanism. The nitrile remains unaffected due to the neutral conditions.
- Validation: TLC should show consumption of the starting chloride. Concentration yields the S-(3-cyanopropyl)isothiuronium chloride salt.
- Oxidative Chlorosulfonation:
 - Procedure: Suspend the isothiuronium salt in Acetonitrile/2M HCl (1:5 v/v) at 0 °C. Add N-Chlorosuccinimide (NCS, 4.0 eq) portion-wise, maintaining temperature <10 °C.
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) NCS provides electrophilic chlorine (), oxidizing the sulfur. The aqueous acid hydrolyzes the intermediate to the sulfonyl chloride () rather than the sulfonic acid.
 - Self-Validating Check: The reaction is exothermic. A distinct color change (often to yellow/green) and the formation of a biphasic mixture indicate successful conversion.
- Isolation:
 - Extract with Dichloromethane (DCM). Wash with cold brine. Dry over anhydrous .
 - Critical Step: Evaporate solvent at low temperature (<30 °C) to prevent thermal decomposition.



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Figure 2: Oxidative chlorination pathway for high-purity synthesis.

Applications in Drug Discovery[4]

The 3-cyanopropyl moiety is a pharmacophore linker used to optimize Lipinski parameters (solubility, H-bond acceptors) in kinase inhibitors.

Case Study: Janus Kinase (JAK) Inhibitors

In the development of JAK inhibitors (e.g., analogs of Tofacitinib or Baricitinib), the sulfonyl chloride is reacted with a piperidine or pyrrolidine core.

- Sulfonamide Coupling:

- The sulfonyl chloride reacts with a secondary amine on the scaffold.^[5]
- Condition: DCM, Triethylamine (), 0 °C RT.^[6]
- Outcome: Formation of a stable sulfonamide bond.
- Nitrile Transformation (The "Warhead" Installation):
 - The pendant nitrile is often converted into a primary amine (via Raney Ni hydrogenation) to improve solubility or interact with the kinase hinge region.
 - Alternatively, it is converted to a tetrazole (via) to serve as a bioisostere for a carboxylic acid, improving metabolic stability.

Analytical Verification (Expected Profile)

To validate the structure of the synthesized compound, compare against these expected spectroscopic signatures:

- NMR (400 MHz,):
 - ~3.80 ppm (t, 2H,): Deshielded by the strong electron-withdrawing sulfonyl group.
 - ~2.60 ppm (t, 2H,): Characteristic triplet for protons alpha to a nitrile.
 - ~2.40 ppm (m, 2H,): Central methylene bridge.
- IR Spectroscopy:

- ~2250

(Sharp, weak):

stretch.

- ~1370 & 1170

(Strong):

asymmetric and symmetric stretches.

References

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